

propyl pyruvate versus ethyl pyruvate stability

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Compound Focus: Propyl pyruvate

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Ethyl Pyruvate at a Glance

The table below summarizes key chemical and biological data for ethyl pyruvate from the search results.

Property	Data for Ethyl Pyruvate	Source / Context
Chemical Formula	$C_5H_8O_3$	[1]
Molar Mass	116.12 g/mol	[1]
Boiling Point	144°C - 142°C (lit.)	[1] [2]
Density	1.045 g/mL at 25°C	[1] [2]
Water Solubility	10 g/L (at 20 °C)	[1]
Lipophilicity (log P)	0.048 (Exp.), 0.435 (at 22.5°C)	[1] [2]
Key Stability Advantage	More stable in aqueous solution than ionic pyruvate (e.g., sodium pyruvate); lipophilic nature improves cell membrane penetration [3].	Derived from multiple sources on its stability and use [3] [4].
Experimental Protocol (Neuroprotection)	<i>In vitro</i> model using SH-SY5Y cells. Cells pre-treated with 1-5 mM EP for 24h, then exposed to neurotoxin 6-	[5]

Property	Data for Ethyl Pyruvate	Source / Context
	OHDA. Cell viability measured via MTT assay; apoptosis analyzed via caspase-3 cleavage and fluorescence assays [5].	

Stability Mechanisms and Research Context

Although a direct comparison is unavailable, the search results clarify why esterifying pyruvate improves its stability and how this is relevant in research.

- **Inherent Stability of Pyruvate Esters:** Sodium pyruvate is known to be relatively unstable in aqueous solutions [3] [4]. Ethyl pyruvate, as a simple alkyl ester, is more stable and its lipophilicity allows it to penetrate biological membranes more readily than the charged pyruvate anion [3]. This principle likely extends to other esters like **propyl pyruvate**.
- **Research Focus on Ethyl Pyruvate:** The significant body of research on ethyl pyruvate's beneficial effects—such as its **anti-inflammatory, antioxidant, and neuroprotective properties**—may explain its dominance in the literature over **propyl pyruvate** [1] [6] [3]. Its use in advanced applications like hyperpolarized MRI contrast agents also underscores its well-established utility [7].

The following diagram illustrates the key stability and functional advantages of ethyl pyruvate that have made it a focus of scientific study.

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